

Application Notes and Protocols: Solubility and Handling of Nintedanib (BIBF 1120)

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Compound of Interest

Compound Name: BIBF0775

Cat. No.: B1666966

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of Nintedanib (also known as BIBF 1120) in Dimethyl Sulfoxide (DMSO) and ethanol. This document also includes protocols for the preparation of stock solutions and an overview of the compound's mechanism of action to guide researchers in its effective use.

Quantitative Solubility Data

The solubility of Nintedanib in DMSO and ethanol is summarized in the table below. It is important to note that the use of fresh, anhydrous DMSO is recommended, as moisture absorption can reduce solubility.^[1] Techniques such as warming in a water bath (e.g., to 50°C) and ultrasonication can aid in the dissolution of Nintedanib.^{[1][2]}

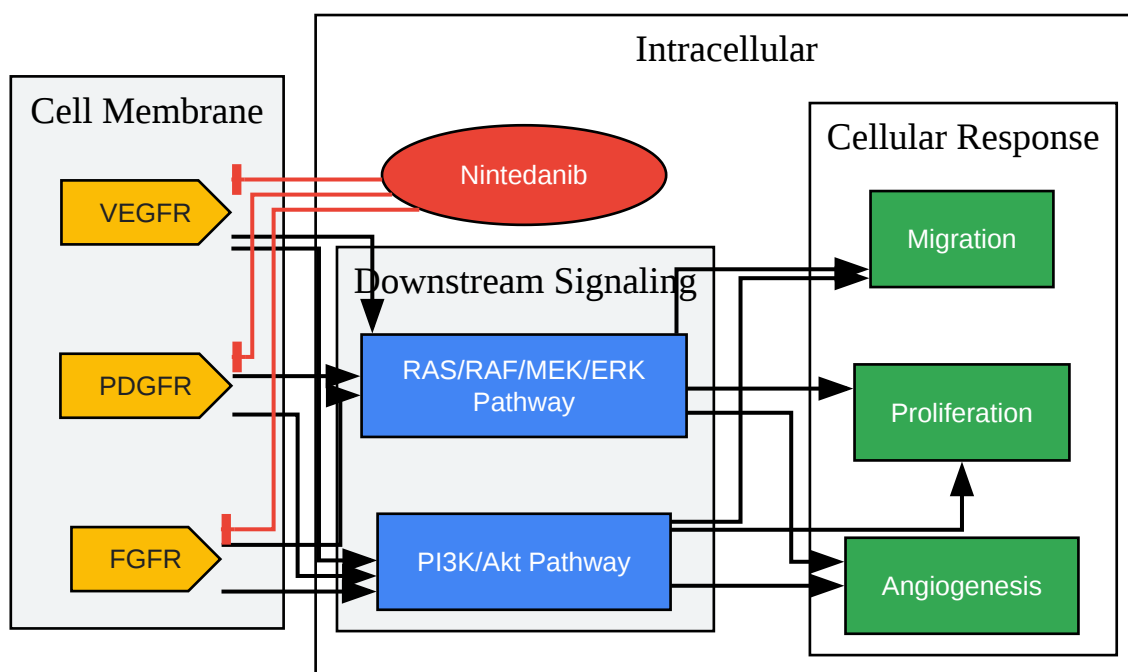
Solvent	Reported Solubility	Molar Concentration (mM)	Notes
DMSO	10 mg/mL[1] 12 mg/mL[1] 13.1 mg/mL[2] 17 mg/mL[1] 18 mg/mL[1] 5 mg/mL[3]	18.53 mM[1] 22.23 mM[1] 24.28 mM[2] 31.5 mM[1] 33.35 mM[1]	Use of fresh DMSO is recommended.[1] Warming and ultrasonication can facilitate dissolution. [1][2]
Ethanol	2 mg/mL[3] 3 mg/mL[2]	5.56 mM[2]	Sonication is recommended to aid dissolution.[2]
Nintedanib esylate in Ethanol	3.08 mg/mL[4]	4.74 mM[4]	Ultrasonic assistance is recommended.[4]

Mechanism of Action: Signaling Pathways

Nintedanib is a small molecule tyrosine kinase inhibitor.[5][6] It functions as a competitive triple angiokinase inhibitor by targeting the ATP-binding pockets of multiple receptor tyrosine kinases (RTKs) and non-receptor tyrosine kinases (nRTKs).[7][8] The primary targets of Nintedanib are:

- Vascular Endothelial Growth Factor Receptors (VEGFR 1-3)[2][5]
- Fibroblast Growth Factor Receptors (FGFR 1-3)[2][5]
- Platelet-Derived Growth Factor Receptors (PDGFR α and β)[2][5]

By inhibiting these receptors, Nintedanib blocks downstream signaling cascades that are crucial for the proliferation, migration, and survival of fibroblasts and endothelial cells.[7][8] This inhibition ultimately leads to reduced angiogenesis and fibrosis.[7][8] The downstream pathways affected include the inhibition of Akt and ERK1/2 phosphorylation.[8]



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Nintedanib Signaling Pathway

Experimental Protocols

Preparation of Nintedanib Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL (18.53 mM) stock solution of Nintedanib in DMSO.

Materials:

- Nintedanib powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Water bath or sonicator (optional)
- Sterile microcentrifuge tubes or vials

Procedure:

- **Weighing:** Accurately weigh the desired amount of Nintedanib powder. For a 1 mL stock solution of 10 mg/mL, weigh 10 mg of Nintedanib.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the Nintedanib powder.
- **Mixing:** Vortex the solution thoroughly for several minutes until the powder is completely dissolved.
- **Assisted Dissolution (if necessary):** If the compound does not fully dissolve, warm the solution in a water bath at a temperature not exceeding 50°C for a short period.^[1] Alternatively, use an ultrasonic bath to aid dissolution.^{[1][2]}
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for long-term storage.

Preparation of Nintedanib Stock Solution in Ethanol

This protocol outlines the preparation of a 2 mg/mL stock solution of Nintedanib in ethanol.

Materials:

- Nintedanib powder
- Absolute Ethanol
- Vortex mixer
- Sonicator
- Sterile microcentrifuge tubes or vials

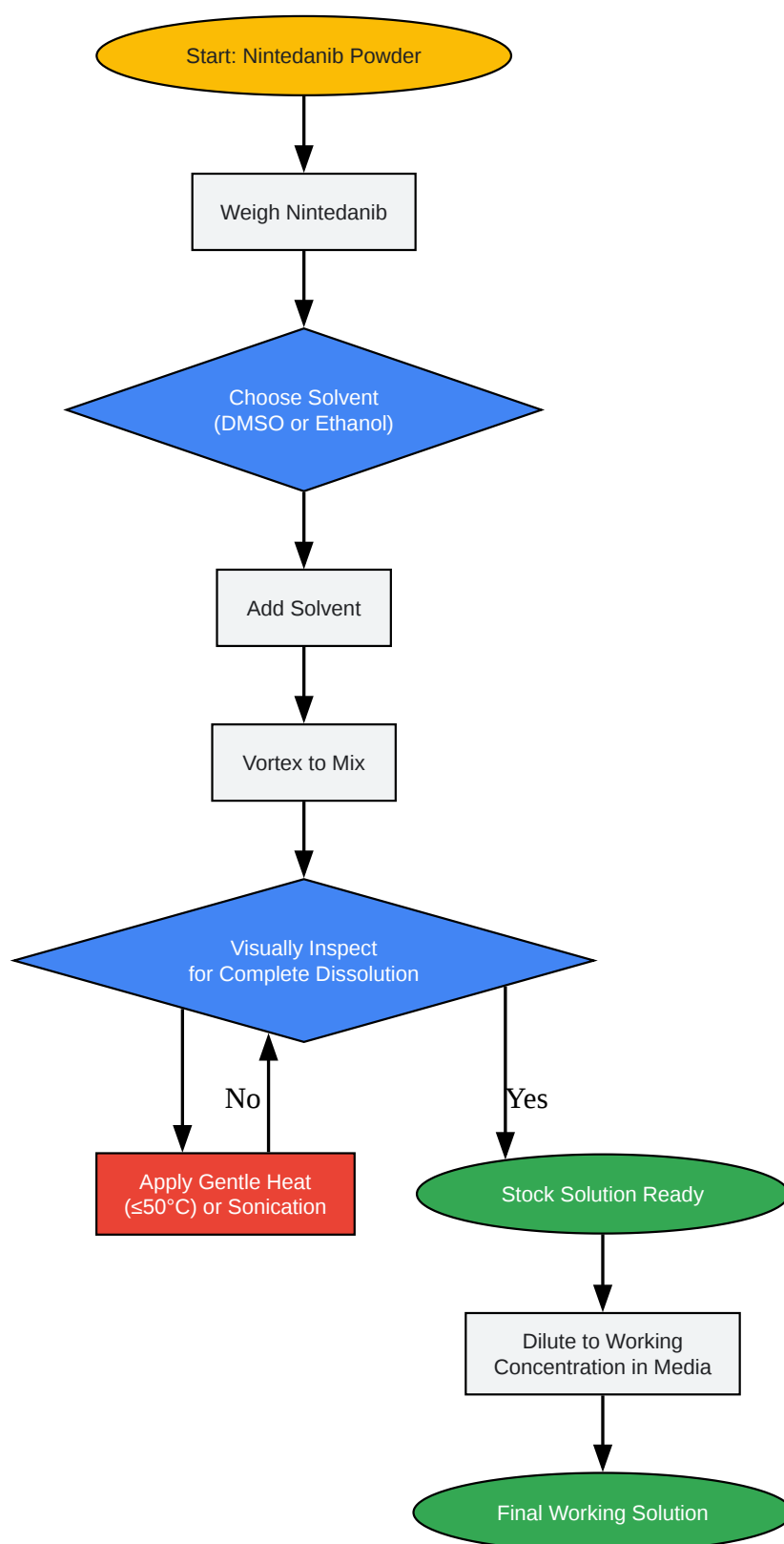
Procedure:

- **Weighing:** Accurately weigh the desired amount of Nintedanib powder. For a 1 mL stock solution of 2 mg/mL, weigh 2 mg of Nintedanib.

- Dissolution: Add the appropriate volume of absolute ethanol to the vial containing the Nintedanib powder.
- Mixing: Vortex the solution vigorously.
- Sonication: Place the vial in an ultrasonic bath and sonicate until the compound is fully dissolved.[\[2\]](#)
- Storage: Aliquot the stock solution into smaller volumes for single use. Store the stock solution at -20°C.

Experimental Workflow: Solubilization of Nintedanib

The following diagram illustrates a general workflow for the solubilization of Nintedanib for in vitro experiments.



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Nintedanib Solubilization Workflow

Disclaimer: These protocols and application notes are intended for research use only and should be performed by trained professionals in a laboratory setting. Always refer to the manufacturer's safety data sheet (SDS) for handling and safety information.

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